

# "false positives with the rhodizonate test for gunshot residue"

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## Compound of Interest

Compound Name: Potassium rhodizonate

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## Technical Support Center: Rhodizonate Test for Gunshot Residue

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in accurately performing and interpreting the rhodizonate test for gunshot residue (GSR), with a specific focus on addressing potential false positives.

### Troubleshooting Guide

This guide provides a step-by-step approach to address common issues and unexpected results during the rhodizonate test.

Q1: My test sample turned pink/red after applying the sodium rhodizonate solution. Does this confirm the presence of lead from gunshot residue?

Not necessarily. An initial pink or red color indicates the possible presence of lead, but it can also be caused by other heavy metals, leading to a potential false positive.<sup>[1]</sup> To confirm the presence of lead, you must proceed to the next step of the standard protocol.

Q2: After applying the hydrochloric acid (HCl) solution, the pink/red color disappeared, but I did not observe a blue-violet color. What does this mean?

If the initial pink/red color fades upon the addition of a dilute HCl solution (typically 5%) and a blue-violet color does not appear, this indicates that the initial result was a false positive and not due to the presence of lead.[1][2] The HCl solution helps to differentiate lead from other interfering heavy metals.[3]

Q3: The final color is ambiguous, and I cannot definitively say if it is blue-violet. What should I do?

Ambiguous color changes can be challenging. Here are a few steps to troubleshoot this issue:

- **Lighting:** Ensure you are observing the color change under good, neutral lighting conditions. Poor lighting can make color interpretation difficult.[3]
- **Control Samples:** Re-run the test with your positive (a known lead source) and negative controls (an unstained area of the same substrate) to ensure your reagents are working correctly and to have a clear reference for the expected positive result.[2]
- **Photography:** Document the color change with high-quality photographs immediately after the reaction, as the blue-violet color indicating lead can fade quickly.[1][2]
- **Peer Review:** Have another qualified analyst observe the color to get a second opinion.

Q4: I am testing a dark-colored material, and the color change is difficult to see. How can I improve the visibility of the result?

For dark-colored substrates that may mask the color change, the Bashinski Transfer Method is recommended.[2][4] This involves pressing a piece of filter paper dampened with 15% acetic acid onto the area of interest, followed by the application of heat and pressure. The rhodizonate test is then performed on the filter paper, which will show a much clearer color change.

Q5: I suspect my reagents may be contaminated or expired. How can I check this?

Always run a control check before performing the test on your sample.[2]

- Place a small, known source of lead on a piece of filter paper.
- Perform the rhodizonate test on this spot.

- You should observe a distinct pink/red color, which then turns to a blue-violet color upon the addition of the HCl solution.
- Test an unmarked area of the filter paper as a negative control; it should show no color change.<sup>[2]</sup> If the controls do not give the expected results, your reagents are likely compromised, and you should prepare fresh solutions. The sodium rhodizonate solution, in particular, is not suitable for long-term storage and should be prepared fresh for immediate use.<sup>[2]</sup>

## Frequently Asked Questions (FAQs)

Q1: What is a false positive in the context of the rhodizonate test for GSR?

A false positive occurs when the test indicates the presence of lead (a pink to red color) when it is actually caused by another substance. The confirmatory step with hydrochloric acid is crucial to distinguish true positives for lead from these false positives.<sup>[1]</sup>

Q2: What substances are known to cause false positives with the rhodizonate test?

The initial color-forming reaction of the rhodizonate test is not exclusive to lead. Other divalent metals can form colored complexes with sodium rhodizonate.<sup>[3][5]</sup> While the confirmatory HCl step helps to eliminate most of these, it is important to be aware of potential interferences.

Interfering Substance	Conditions Leading to False Positives	Confirmatory Step Outcome
Barium (Ba)	Can be present in some types of ammunition primers.[3][6] Reacts to form a red-brown complex.[3]	The red-brown color is independent of pH and may not be fully eliminated by the HCl step, potentially causing confusion.
Strontium (Sr)	Reacts with sodium rhodizonate.[3]	The resulting color typically disappears in an acidic medium.[3]
Environmental Lead	Lead from sources other than gunshot residue (e.g., paint, industrial contaminants) can be present on a surface.[3][4]	This will give a true positive for lead, but a false positive for the presence of gunshot residue. The pattern of the lead deposition should be considered.[4]
High pH substances (e.g., whitewash)	In the context of lead paint testing, highly basic materials have been reported to cause a color change, leading to false positives.[7]	An acidic solution will cause the color to revert, indicating a false positive.[7]

### Q3: How can I minimize the risk of false positives?

- Strictly follow the established protocol, including the mandatory confirmatory step with hydrochloric acid.[1]
- Always use positive and negative controls to verify the correct performance of your reagents and procedure.[2]
- Consider the context and pattern of the staining. Gunshot residue typically deposits in a specific pattern around a bullet hole, which can help differentiate it from environmental contamination.[4]

- Perform preliminary tests first. The Modified Griess Test (for nitrites) and the Dithiooxamide Test (for copper) should be conducted before the rhodizonate test to avoid chemical interference.[\[1\]](#)
- For definitive confirmation, especially in forensic cases, the rhodizonate test should be used as a presumptive screening tool, with confirmation by more specific instrumental methods like Scanning Electron Microscopy with Energy Dispersive X-ray spectroscopy (SEM/EDX).[\[5\]](#)[\[6\]](#)

Q4: What is the chemical principle behind the rhodizonate test and the confirmatory step?

The sodium rhodizonate test is a chromophoric (color-producing) test.[\[2\]](#) Sodium rhodizonate reacts with lead ions ( $\text{Pb}^{2+}$ ) to form a bright pink or scarlet-red lead rhodizonate complex.[\[3\]](#)[\[8\]](#) This reaction also occurs with other heavy metals. The confirmatory step uses dilute hydrochloric acid, which lowers the pH. At a pH of 2.8 or lower, most metal rhodizonate complexes become colorless.[\[3\]](#) However, the lead rhodizonate complex is more stable at this acidic pH and instead converts to a blue-violet color, confirming the presence of lead.[\[1\]](#)

## Experimental Protocols

### Standard Sodium Rhodizonate Test Protocol

This protocol is for the direct application of the test to a surface.

Reagents:

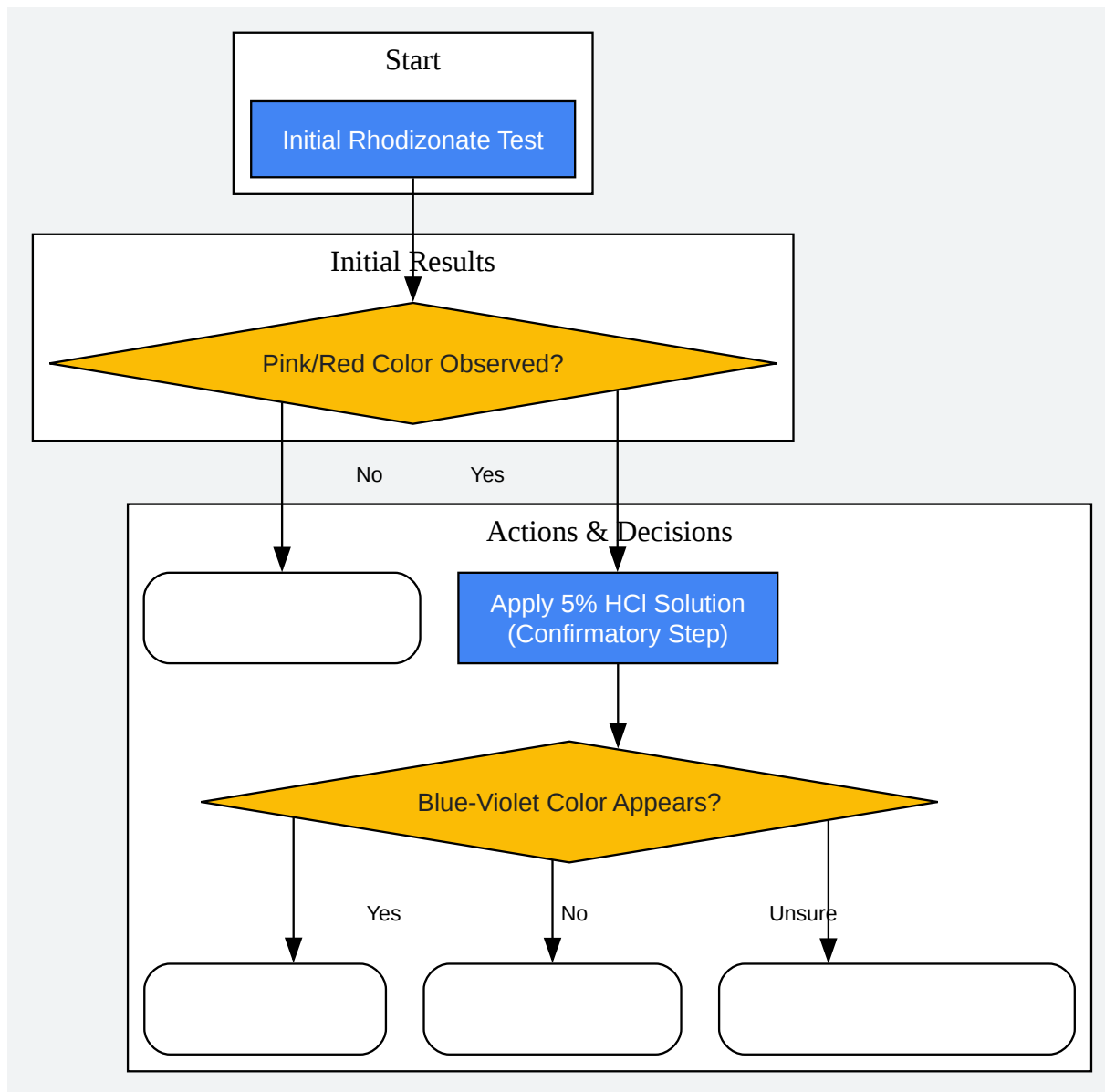
- Saturated solution of sodium rhodizonate in distilled or deionized water. This should be prepared fresh.[\[1\]](#)[\[2\]](#)
- Buffer solution (pH 2.8): 1.9 g of sodium bitartrate and 1.5 g of tartaric acid in 100 mL of distilled water.[\[1\]](#)
- 5% Hydrochloric acid (HCl) solution in distilled water.[\[2\]](#)

Procedure:

- Preparation: Ensure the surface to be tested is positioned face up on a clean, uncontaminated surface.[\[1\]](#)

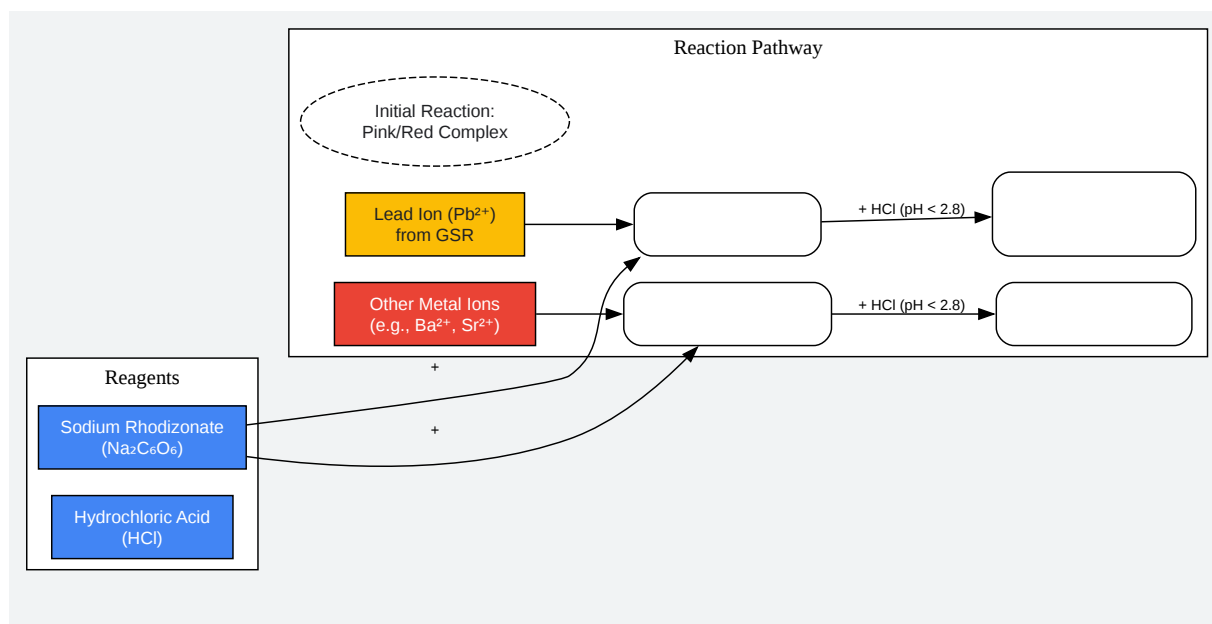
- Control Samples: Create a positive control by marking a discrete area on the evidence (away from the area of interest) with a known lead source. The surrounding unmarked area will serve as a negative control.<sup>[2]</sup>
- Application of Rhodizonate: Spray the area of interest and the positive control with the saturated sodium rhodizonate solution. The solution will impart a yellow-orange color.<sup>[2]</sup>
- Application of Buffer: Spray the same area with the pH 2.8 buffer solution. This will remove the yellow background color. The presence of a pink or scarlet color indicates a presumptive positive for lead or other heavy metals.<sup>[1][2]</sup>
- Confirmatory Step: Spray the area with the 5% HCl solution.
- Interpretation:
  - Positive for Lead: The pink color fades and is replaced by a blue-violet color.<sup>[1][2]</sup>
  - Negative for Lead (False Positive): The pink color fades, and no blue-violet color appears.
- Documentation: Photograph all results immediately, as the blue-violet color can fade quickly.<sup>[2]</sup>

## Visualizations



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Caption: Troubleshooting workflow for a suspected false positive in the rhodizonate test.



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Caption: Chemical principle of the rhodizonate test and interference mechanism.

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